

Cross-validation of Lrrk2/nuak1/tyk2-IN-1 activity in different cell lines

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Compound of Interest

Compound Name: Lrrk2/nuak1/tyk2-IN-1

Cat. No.: B15140512

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Comparative Analysis of Lrrk2/nuak1/tyk2-IN-1: A Guide for Researchers

For researchers, scientists, and drug development professionals, this guide provides a comparative overview of the multi-targeted inhibitor **Lrrk2/nuak1/tyk2-IN-1**. While direct comparative data on the activity of this inhibitor in different cell lines is not publicly available, this document summarizes its known biochemical potency and provides detailed experimental protocols for relevant assays. Additionally, it outlines the signaling pathways of its targets: Leucine-rich repeat kinase 2 (LRRK2), NUA family SNF1-like kinase 1 (NUAK1), and Tyrosine kinase 2 (TYK2).

Biochemical Activity of Lrrk2/nuak1/tyk2-IN-1

Lrrk2/nuak1/tyk2-IN-1 is a potent inhibitor of LRRK2, NUAK1, and TYK2. The available data indicates strong inhibitory activity in biochemical assays, with IC50 values below 10 nM for all three kinases. This suggests that the compound is a highly effective inhibitor of these targets in a cell-free environment.^{[1][2][3][4]}

Target Kinase	Variant	IC50 (nM)	Assay Type
LRRK2	Wild-type	< 10	TR-FRET LanthaScreen Eu kinase binding assay
LRRK2	G2019S mutant	< 10	TR-FRET LanthaScreen Eu kinase binding assay
NUAK1	Not specified	< 10	TR-FRET LanthaScreen Eu kinase binding assay
TYK2	Not specified	< 10	HTRF kinase assay

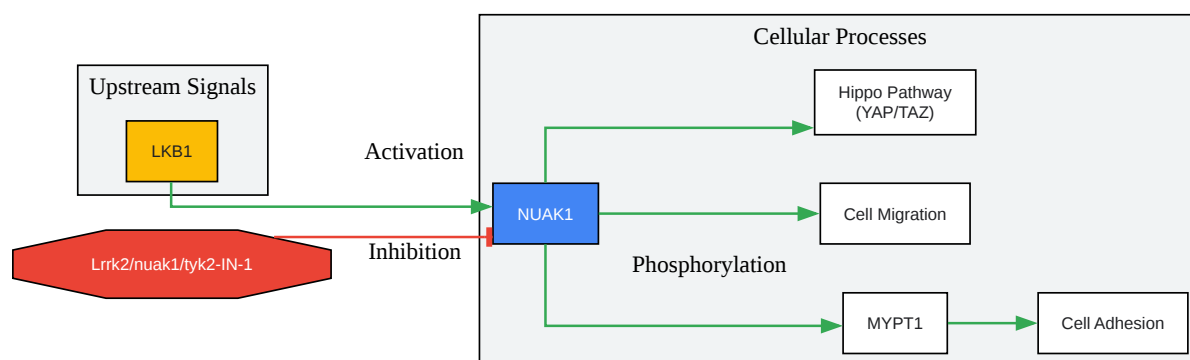
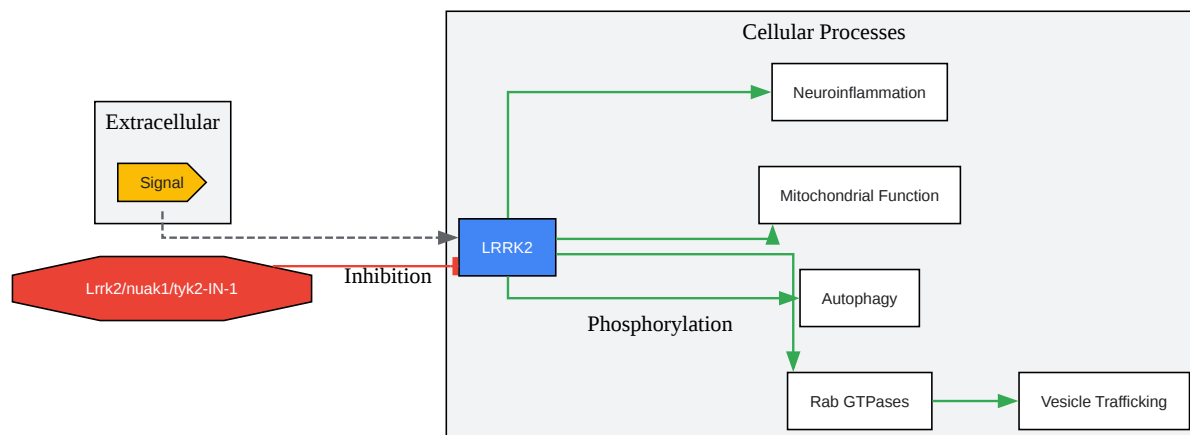
Note: The data presented is based on in vitro biochemical assays and may not directly translate to cellular activity. No publicly available data demonstrates the cross-validation of **Lrrk2/nuak1/tyk2-IN-1** activity in different cell lines.

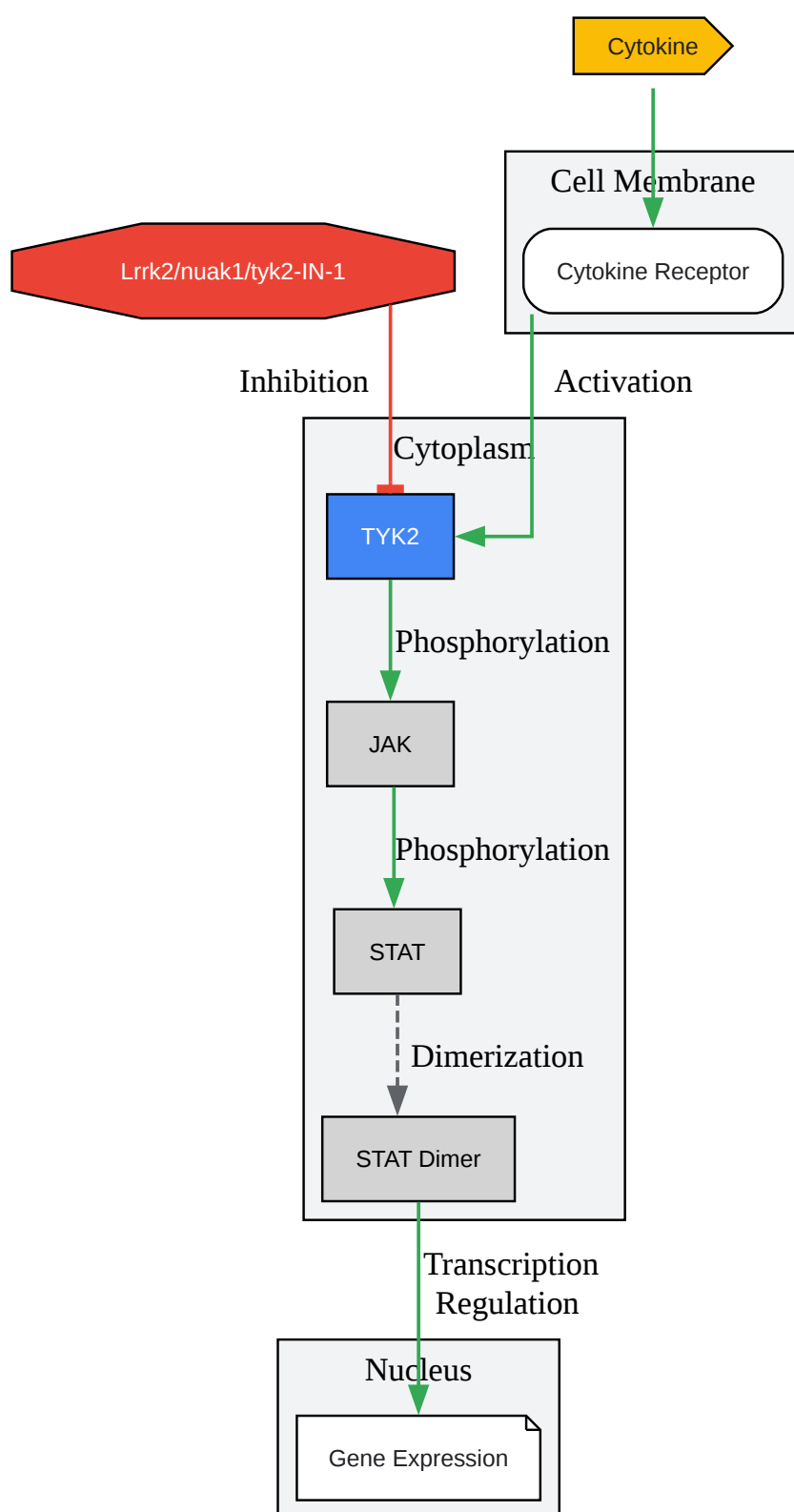
Signaling Pathways

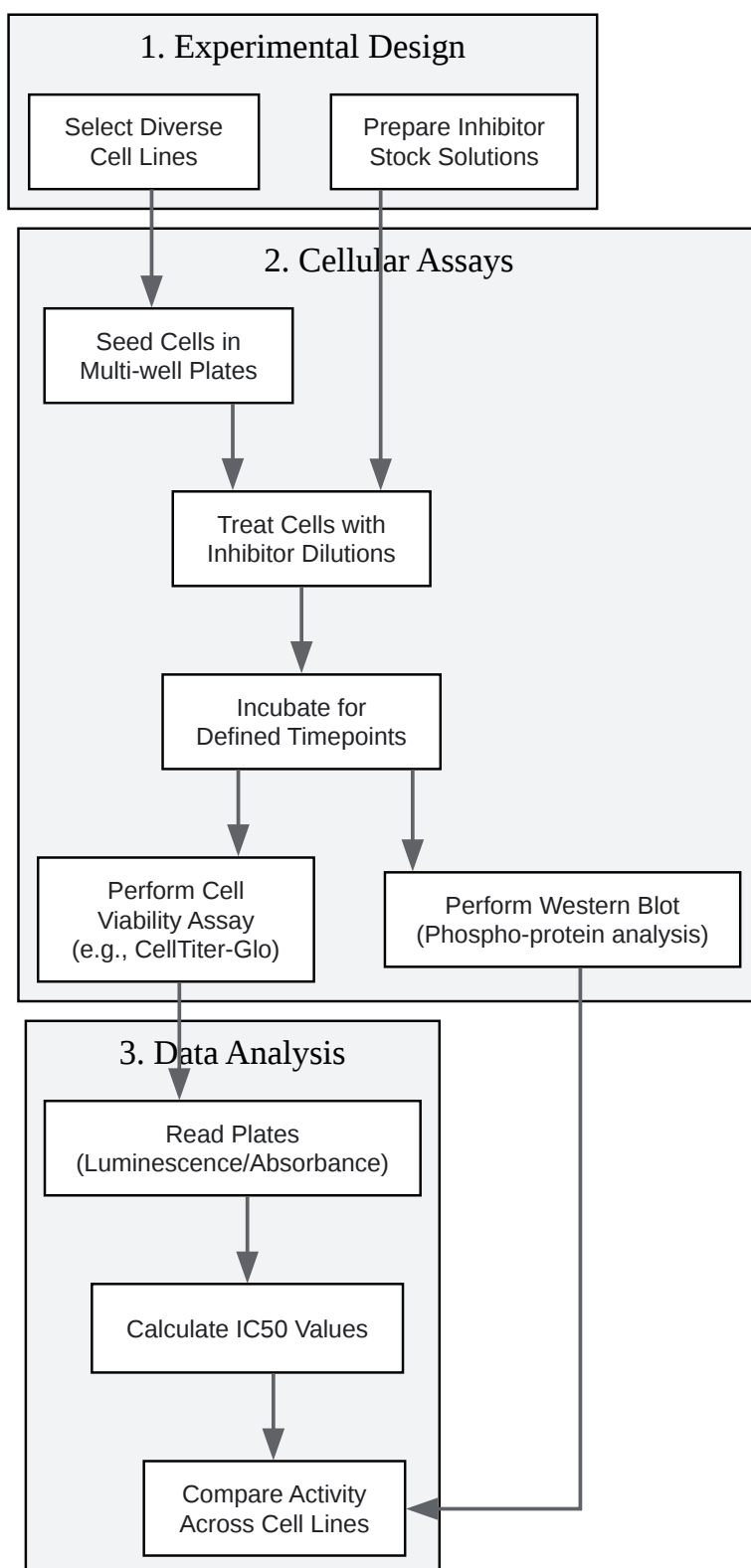
To understand the potential cellular effects of **Lrrk2/nuak1/tyk2-IN-1**, it is crucial to consider the signaling pathways in which its targets are involved.

LRRK2 Signaling Pathway

LRRK2 is a large, complex protein with roles in various cellular processes, and its mutation is linked to Parkinson's disease.^{[5][6]} It is known to be involved in vesicular trafficking, autophagy, and mitochondrial function.^[7]







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References

- 1. | BioWorld [bioworld.com]
- 2. LRRK2/NUAK1/TYK2-IN-1 | TargetMol [targetmol.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. abmole.com [abmole.com]
- 5. Cellular processes associated with LRRK2 function and dysfunction. - UCL Discovery [discovery.ucl.ac.uk]
- 6. Study of How LRRK2 Mutations Affect Cellular Processes that Could Lead to PD | Parkinson's Disease [michaeljfox.org]
- 7. neuron23.com [neuron23.com]
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